

Improving Tranilast sodium solubility in aqueous solutions

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Compound Focus: Tranilast sodium

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Formulation Strategies & Excipients

The table below summarizes effective approaches and components for enhancing Tranilast's aqueous solubility.

Approach/Excipient	Function/Role	Reported Formulation Context	Key Findings/Effect
Cocrystallization [1]	Alters crystal structure to improve solubility	Solid dispersions with coformers (e.g., Urea, Nicotinamide)	Solubility in phosphate buffer (pH 6.8) increased by 1.6 to 2.0 times compared to pure Tranilast
Polyvinylpyrrolidone (PVP) [2]	Polymer for solubilization and stabilization	Aqueous solutions (e.g., eye drops, injections)	Prevents precipitation and enhances stability in solution
Surfactants (Polysorbate 80) [2]	Increases wetting and dispersion	Aqueous solutions combined with PVP and basic substances	Improves dissolution and maintains the drug in solution

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Basic Substances (Borax, Sodium Phosphate) [2]	pH adjustment to enhance solubility	Aqueous solutions	Creates a favorable alkaline environment for Tranilast dissolution
Complexation Agents (SBE- β -CD) [3]	Forms soluble inclusion complexes	Pre-clinical solution formulations	Achieved solubility of 5 mg/mL (15.28 mM) in 30% SBE- β -CD

Experimental Protocol: Aqueous Solution Preparation

Based on a patent for Tranilast aqueous preparation (JPH02264716A), here is a detailed methodology you can adapt [2].

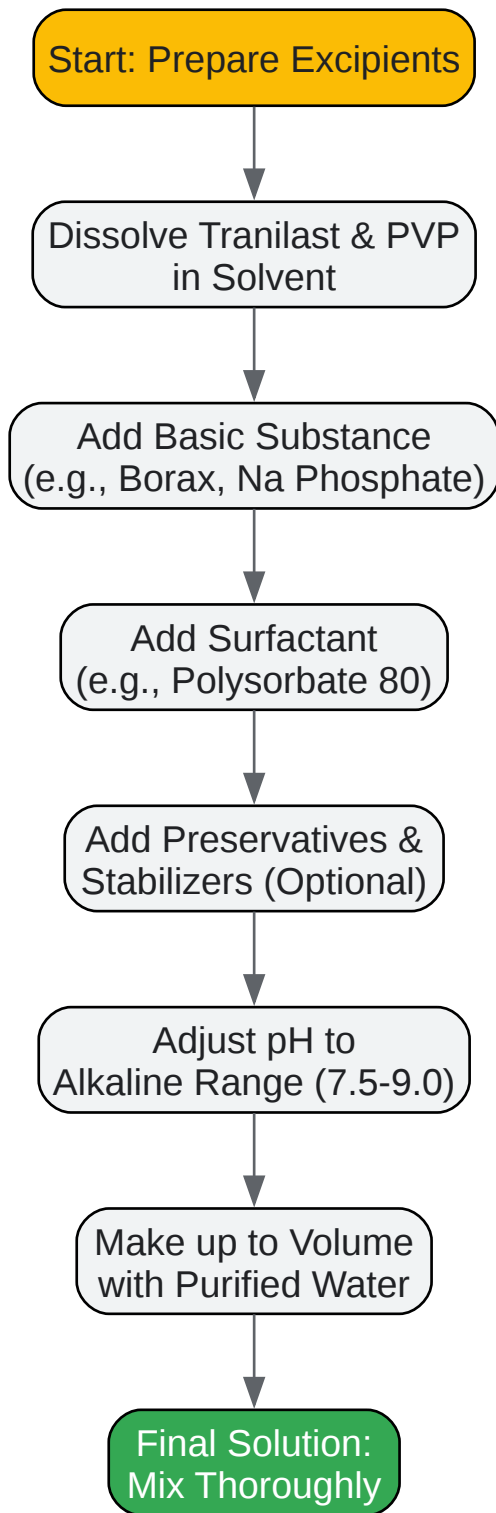
- **Solution Preparation:**

- Dissolve **1 part of Tranilast** and **0.5 to 5 parts of Polyvinylpyrrolidone (PVP)** in a suitable solvent (e.g., water-miscible organic solvent).
- Add a **basic substance** (e.g., Borax or Sodium Phosphate) and a **surfactant** (e.g., Polysorbate 80).
- Optionally, include preservatives (e.g., Benzalkonium Chloride) and stabilizers (e.g., EDTA).
- Adjust the pH to an alkaline range (e.g., 7.5 - 9.0) to improve solubility.
- Make up the volume with purified water and mix thoroughly.

- **Characterization and Analysis:**

- **Solubility Measurement:** Use methods like shake-flask followed by HPLC or UV-Vis spectroscopy to quantify dissolved Tranilast.
- **Stability Testing:** Monitor the formulation for precipitation, pH changes, and chemical degradation under various storage conditions (e.g., 4°C, 25°C) over time. The patent indicates that formulations with PVP showed no precipitation after 7 days at 60°C [2].

The following workflow diagram outlines the key stages of this experimental protocol.



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Troubleshooting Common Issues

- **Problem: Precipitation of Tranilast in Solution**

- **Possible Cause:** The concentration exceeds the solubility limit of the current formulation, or the pH has shifted.
- **Solution:** Increase the concentration of solubilizing agents (PVP, surfactants). Re-check and adjust the pH to the alkaline range. Consider using a more effective complexing agent like SBE- β -CD [3].

- **Problem: Poor Solubility in Pure Aqueous Buffer**

- **Possible Cause:** The intrinsic solubility of Tranilast is very low [3].
- **Solution:** Cocrystallization is a proven strategy. As reported, cocrystals with nicotinamide and urea can significantly enhance solubility in phosphate buffer at pH 6.8 [1].

- **Problem: Low Solubility in Pre-clinical Dosing Vehicles**

- **Possible Cause:** The selected vehicle is not optimal.
- **Solution:** Refer to pre-clinical solubility data. For example, a formulation of 5% DMSO + 40% PEG300 + 5% Tween-80 + 45% Saline can achieve concentrations ≥ 2.5 mg/mL [3].

Frequently Asked Questions

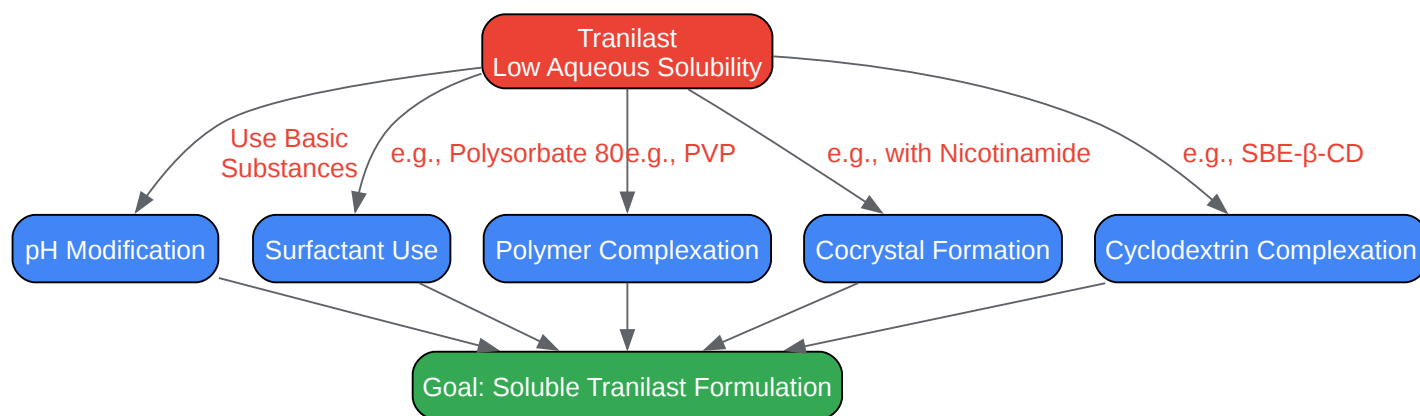
What is the core challenge in formulating Tranilast solutions? Tranilast is known to be **almost insoluble in water** and is **photochemically unstable in solution** [4] [3]. This necessitates the use of solubilizing agents, stabilizers, and protection from light.

Are there alternative solid forms to improve solubility? Yes. Research shows that **cocrystals** of Tranilast with cofomers like urea, nicotinamide, and saccharin can improve its solubility and photostability profile [1] [4].

What analytical methods are used for characterization? Common techniques include **Infrared (IR) spectroscopy**, **Thermogravimetric analysis (TGA)**, **Differential scanning calorimetry (DSC)**, and **X-ray diffraction (XRD)** for solid forms like cocrystals [1]. For solutions, **HPLC** is standard for quantifying concentration and stability.

Pathways for Solubilization

The diagram below illustrates the multiple formulation pathways available for enhancing Tranilast's solubility.



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